

# The Role of Sulfur-34 in Atmospheric Chemistry: A Technical Guide

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## Compound of Interest

Compound Name: Sulfur-34

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This technical guide provides an in-depth exploration of the application of **Sulfur-34** ( $^{34}\text{S}$ ) isotope analysis in atmospheric chemistry. It is designed to serve as a comprehensive resource for researchers and scientists, offering detailed methodologies, quantitative data, and visual representations of key processes. Understanding the isotopic signature of sulfur in the atmosphere is crucial for tracing pollution sources, elucidating chemical transformation pathways, and ultimately informing environmental and health policies.

## Introduction to Sulfur Isotopes in the Atmosphere

Sulfur is a ubiquitous element in the atmosphere, existing in various gaseous and particulate forms. It has four stable isotopes:  $^{32}\text{S}$  (95.02%),  $^{33}\text{S}$  (0.75%),  $^{34}\text{S}$  (4.21%), and  $^{36}\text{S}$  (0.02%)[1]. The relative abundance of these isotopes, particularly the ratio of  $^{34}\text{S}$  to  $^{32}\text{S}$ , varies depending on the source of the sulfur and the chemical and physical processes it undergoes in the atmosphere. This variation, known as isotopic fractionation, provides a powerful tool for atmospheric research.

The isotopic composition of sulfur is typically expressed in delta ( $\delta$ ) notation, as a per mil (‰) deviation from a standard, Vienna-Cañon Diablo Troilite (VCDT)[2]. The  $\delta^{34}\text{S}$  value is calculated as follows:

$$\delta^{34}\text{S} (\text{‰}) = [((^{34}\text{S}/^{32}\text{S})_{\text{sample}} / (^{34}\text{S}/^{32}\text{S})_{\text{VCDT}}) - 1] * 1000$$

By measuring the  $\delta^{34}\text{S}$  values of atmospheric sulfur compounds, scientists can gain insights into their origins and transformation pathways.

## Quantitative Data: $\delta^{34}\text{S}$ Values of Atmospheric Sulfur Sources

The  $\delta^{34}\text{S}$  signature of atmospheric sulfur is a key tracer for identifying its emission sources. Different natural and anthropogenic sources have distinct isotopic compositions. The following table summarizes the typical ranges of  $\delta^{34}\text{S}$  values for major atmospheric sulfur sources.

Sulfur Source	Type	$\delta^{34}\text{S}$ Range (‰ vs. VCDT)	References
Natural Sources			
Sea Salt Sulfate	Marine Aerosol	+21	[3]
Biogenic (DMS)	Marine & Terrestrial	+15 to +21	[3]
Volcanic $\text{SO}_2$	Geogenic	-5 to +10	[4]
Anthropogenic Sources			
Coal Combustion	Industrial	-10 to +30	[4][5]
Oil Combustion	Industrial/Transport	-5 to +30	[4]
Smelting	Industrial	-10 to +15	[4]
Biomass Burning	Anthropogenic/Natural	0 to +10	[5]

## Atmospheric Sulfur Chemistry and Isotopic Fractionation

Once emitted into the atmosphere, sulfur dioxide ( $\text{SO}_2$ ) undergoes oxidation to form sulfate ( $\text{SO}_4^{2-}$ ), a major component of atmospheric aerosols. These transformation pathways involve isotopic fractionation, altering the  $\delta^{34}\text{S}$  value of the resulting sulfate. Understanding these

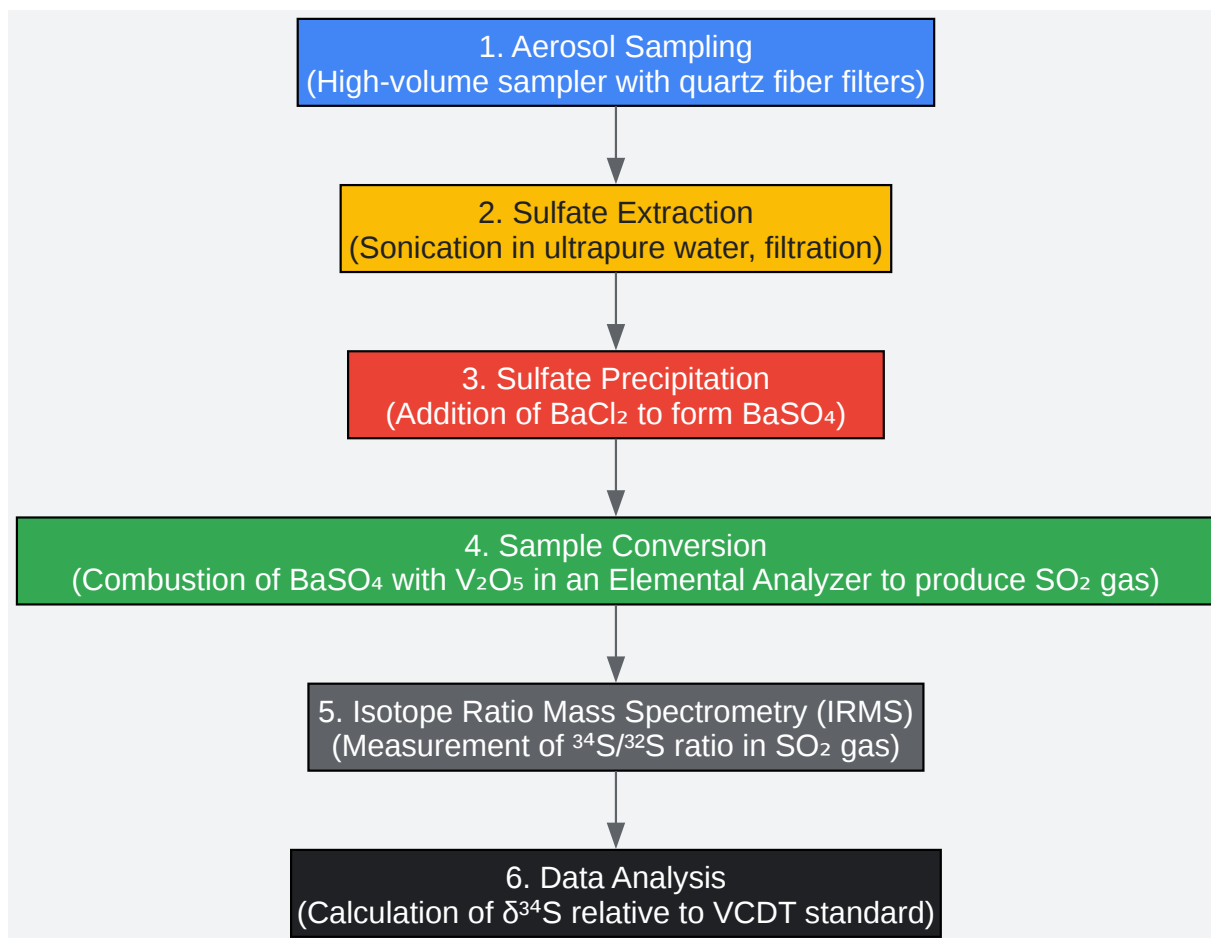
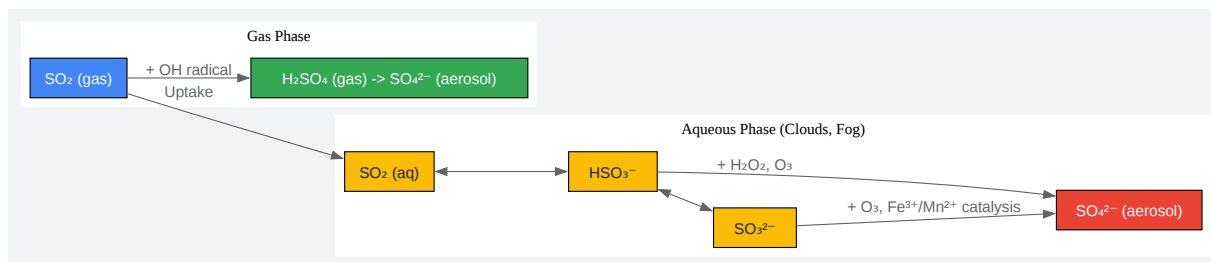
fractionation processes is critical for interpreting the isotopic composition of atmospheric aerosols.

## Key Oxidation Pathways of SO<sub>2</sub>

The primary oxidation pathways for atmospheric SO<sub>2</sub> include:

- Gas-phase oxidation: Primarily by the hydroxyl radical (OH).
- Aqueous-phase oxidation: In cloud and fog droplets, involving oxidants such as hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>), ozone (O<sub>3</sub>), and catalyzed reactions with transition metals like iron (Fe) and manganese (Mn).

The following diagram illustrates these key oxidation pathways.



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